

One-pot synthesis of PROTAC linkers using glutarimide-4-carbonyl chloride

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Compound of Interest

Compound Name: 2,6-Dioxopiperidine-4-carbonyl chloride

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Application Notes and Protocols

One-Pot Synthesis of PROTAC Linkers Using Glutarimide-4-Carbonyl Chloride: A Streamlined Approach for Targeted Protein Degradation

Abstract

Proteolysis-targeting chimeras (PROTACs) have emerged as a transformative therapeutic modality, capable of hijacking the cell's ubiquitin-proteasome system to induce the degradation of disease-causing proteins.[1] The linker connecting the target-binding and E3 ligase-recruiting moieties is a critical determinant of a PROTAC's efficacy.[2] Traditional multi-step syntheses of these linkers can be time-consuming and inefficient. This application note details a robust and efficient one-pot methodology for the synthesis of PROTAC linkers, leveraging the reactivity of glutarimide-4-carbonyl chloride. This approach streamlines the construction of bifunctional linkers bearing a Cereblon (CRBN) E3 ligase-recruiting moiety, significantly accelerating the design-synthesis-testing cycle in PROTAC development.

Introduction: The Central Role of the Linker in PROTAC Efficacy

PROTACs are heterobifunctional molecules composed of three key components: a ligand that binds to the protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two.[3] Upon forming a ternary complex between the POI and the E3 ligase, the PROTAC facilitates the ubiquitination of the POI, marking it for degradation by the proteasome.[4] This catalytic mechanism allows for the elimination of target proteins, including those previously considered "undruggable."[5]

The linker is not merely a passive spacer; it actively influences the stability and geometry of the ternary complex, which is paramount for efficient ubiquitination.[2] The length, rigidity, and chemical composition of the linker dictate the relative orientation of the POI and E3 ligase, impacting the PROTAC's potency, selectivity, and pharmacokinetic properties.[6] Consequently, the ability to rapidly synthesize a diverse library of linkers is a cornerstone of modern PROTAC discovery.[1]

Thalidomide and its analogs, which contain a glutarimide moiety, are widely used to recruit the Cereblon (CRBN) E3 ligase.[2][7] By functionalizing the glutarimide ring, it can serve as a foundational building block for one end of the PROTAC linker.

The One-Pot Advantage: Efficiency in Linker Synthesis

Traditional PROTAC synthesis often involves a linear, multi-step approach with protection, deprotection, and purification at each stage, which can be a significant bottleneck in the drug discovery process.[8] One-pot syntheses, where multiple reaction steps are carried out in the same reaction vessel, offer a more streamlined and resource-efficient alternative.[3][9] The methodology described herein utilizes the high reactivity of an acyl chloride to drive the rapid and sequential formation of amide bonds with a diamine, thereby constructing the core of the PROTAC linker in a single, controlled procedure.

Causality Behind Experimental Choices:

- Glutarimide-4-carbonyl chloride as the starting material: This reagent incorporates the CRBN-binding glutarimide motif and a highly reactive acyl chloride functional group. Acyl chlorides readily react with amines to form stable amide bonds without the need for coupling agents, simplifying the reaction setup and purification.
- Diamine as the linker core: A diamine with differentiated reactivity or a protecting group on one of the amino groups allows for the sequential and controlled formation of the linker.
- One-pot procedure: This approach minimizes handling losses, reduces solvent waste, and significantly shortens the overall synthesis time compared to traditional methods.

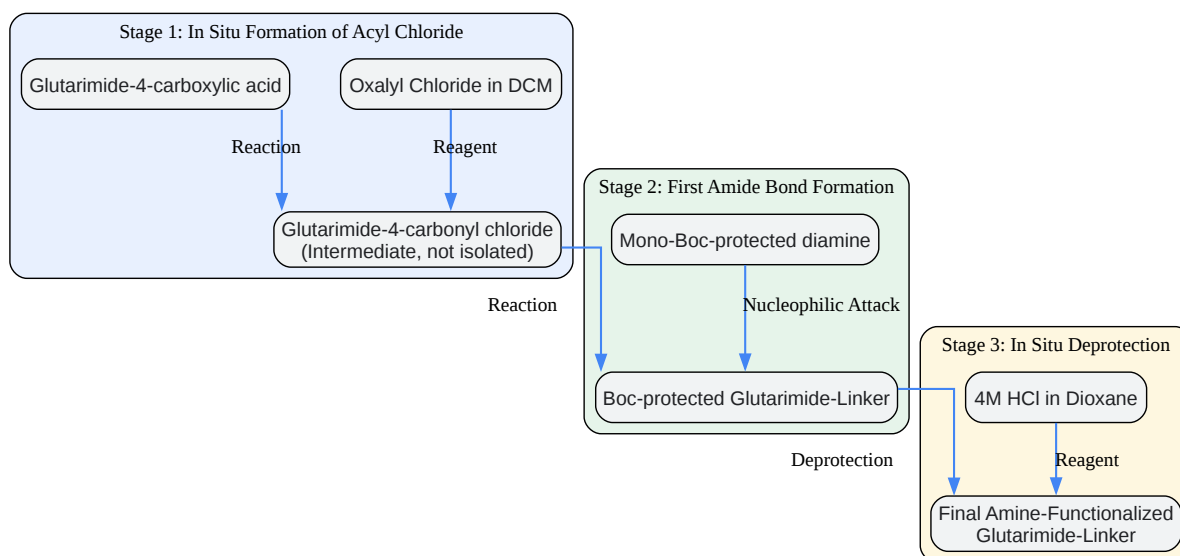
Experimental Section

Materials and Reagents

- Glutarimide-4-carboxylic acid
- Oxalyl chloride or Thionyl chloride
- Anhydrous Dichloromethane (DCM)
- Anhydrous N,N-Dimethylformamide (DMF)
- Mono-Boc-protected diamine (e.g., N-Boc-1,6-diaminohexane)
- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA)
- Hydrochloric acid (4M in 1,4-dioxane)
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

One-Pot Synthesis Workflow

The one-pot synthesis of a PROTAC linker using glutarimide-4-carboxyl chloride can be visualized as a three-stage process occurring in a single reaction vessel.



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Caption: One-pot synthesis workflow for a PROTAC linker.

Detailed Step-by-Step Protocol

Protocol 1: One-Pot Synthesis of an Amine-Functionalized Glutarimide Linker

This protocol describes the synthesis of a linker where the glutarimide moiety is attached to a hexyl amine chain, with a terminal primary amine ready for conjugation to a POI ligand.

- Preparation of Glutarimide-4-carbonyl chloride (in situ):
 - To a flame-dried round-bottom flask under an argon atmosphere, add glutarimide-4-carboxylic acid (1.0 eq).
 - Suspend the acid in anhydrous DCM (10 mL per mmol of acid).
 - Add oxalyl chloride (1.5 eq) dropwise at 0 °C, followed by a catalytic amount of anhydrous DMF (1-2 drops).
 - Allow the reaction to warm to room temperature and stir for 2 hours. The completion of the reaction is indicated by the cessation of gas evolution and the formation of a clear solution. The resulting solution of glutarimide-4-carbonyl chloride is used directly in the next step.
- First Amide Coupling:
 - In a separate flask, dissolve N-Boc-1,6-diaminohexane (1.0 eq) and triethylamine (2.5 eq) in anhydrous DCM.
 - Cool this solution to 0 °C.
 - Slowly add the freshly prepared glutarimide-4-carbonyl chloride solution from step 1 to the diamine solution via a cannula.
 - Stir the reaction mixture at room temperature for 4-6 hours. Monitor the reaction progress by LC-MS until the starting diamine is consumed.
- In Situ Boc Deprotection:
 - Upon completion of the amide coupling, cool the reaction mixture to 0 °C.
 - Add 4M HCl in 1,4-dioxane (5.0 eq) dropwise.
 - Stir the mixture at room temperature for 2-4 hours, or until LC-MS analysis indicates complete removal of the Boc protecting group.
- Work-up and Purification:

- Concentrate the reaction mixture under reduced pressure.
- Redissolve the residue in DCM and wash with saturated aqueous sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by flash column chromatography on silica gel to yield the final amine-functionalized glutarimide-linker.

Characterization

The identity and purity of the synthesized linker should be confirmed by:

- LC-MS: To confirm the molecular weight of the product and assess its purity.
- ^1H and ^{13}C NMR: To confirm the chemical structure.
- High-Resolution Mass Spectrometry (HRMS): To determine the exact mass.

Data Presentation

The following table provides representative data for the one-pot synthesis of a glutarimide-linker conjugate.

Step	Product	Starting Materials	Reagents	Typical Yield (%)	Purity (LC-MS)
One-Pot Synthesis	Amine-functionalized Glutarimide-Linker	Glutarimide-4-carboxylic acid, N-Boc-1,6-diaminohexane	1. Oxalyl chloride, DMF 2. TEA 3. 4M HCl in dioxane	65-75%	>95%

Troubleshooting and Optimization

Issue	Possible Cause	Suggested Solution
Incomplete formation of acyl chloride	Insufficient oxalyl chloride or presence of moisture.	Use freshly opened, high-purity oxalyl chloride. Ensure all glassware is flame-dried and the reaction is under an inert atmosphere.
Low yield in amide coupling step	Acyl chloride degradation; insufficient base.	Use the freshly prepared acyl chloride solution immediately. Ensure an adequate amount of a non-nucleophilic base like TEA or DIPEA is used.
Incomplete Boc deprotection	Insufficient acid or reaction time.	Increase the equivalents of HCl in dioxane or extend the reaction time. Monitor closely by LC-MS.
Difficult purification	Formation of side products.	Ensure slow addition of the acyl chloride at 0 °C to minimize side reactions. Optimize chromatographic conditions for separation.

Conclusion

The one-pot synthesis of PROTAC linkers using glutarimide-4-carbonyl chloride offers a highly efficient and streamlined approach to constructing these critical components of targeted protein degraders. By minimizing intermediate purification steps and leveraging the inherent reactivity of acyl chlorides, this methodology accelerates the synthesis of diverse linker libraries, thereby facilitating the rapid optimization of PROTAC candidates. This protocol provides a solid foundation for researchers in drug discovery to enhance their PROTAC development workflows.

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